

# Safe Handling and Disposal Protocol: PD-149164

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## Compound of Interest

Compound Name: PD-149164

CAS No.: 181941-32-2

Cat. No.: B609869

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## Executive Summary & Compound Profile

**PD-149164** is a potent, selective dopamine D3 receptor agonist. In research settings, it is frequently utilized to study neurobiological pathways associated with Parkinson's disease, schizophrenia, and cognitive function.[1]

Critical Safety Context: Unlike common laboratory reagents, **PD-149164** is a High Potency Active Pharmaceutical Ingredient (HPAPI) equivalent. Its biological activity occurs at nanomolar concentrations. Therefore, standard chemical disposal (pouring down the drain) is strictly prohibited. The primary risks are accidental CNS modulation in handlers and environmental toxicity (aquatic bioaccumulation) if released into water systems.

Compound Property	Details
Class	Selective Dopamine D3 Receptor Agonist
Physical State	Solid (typically supplied as a Hydrochloride or Hydrobromide salt)
Solubility	Soluble in DMSO, Ethanol; Water (salt-dependent)
Primary Hazard	Acute Toxicity (Oral/Inhalation); Specific Target Organ Toxicity (CNS)
Disposal Fate	High-Temperature Incineration (Must not enter municipal water)

## Hazard Identification & Pre-Disposal Causality

Why we follow these specific steps:

- **Bioactivity vs. Chemical Reactivity:** **PD-149164** is not inherently explosive or corrosive. Its danger lies in its biological mechanism. It binds to D3 receptors in the brain. Therefore, "deactivation" via simple pH neutralization is ineffective. The molecule must be thermally destroyed (incinerated) to break the pharmacophore.
- **Aquatic Toxicity:** Dopaminergic compounds can disrupt the nervous systems of aquatic life. Zero-discharge to sinks/drains is the absolute rule.
- **Dust Potential:** As a solid, electrostatic forces can cause particle drift. Weighing and disposal must occur within a Chemical Fume Hood or Biosafety Cabinet to prevent inhalation.

## Personal Protective Equipment (PPE) Matrix

Before handling waste, ensure the following barrier protection is in place.

PPE Type	Specification	Rationale
Respiratory	N95 (minimum) or P100 Respirator	Prevents inhalation of airborne particulates during solid waste transfer.
Gloves	Double Nitrile (0.11 mm min. thickness)	Provides a breakthrough time >480 mins for most dry solids; double layer allows outer glove removal if contaminated.
Eye Protection	Chemical Splash Goggles	Prevents ocular absorption via dust or splash.
Clothing	Lab Coat (buttoned) + Tyvek Sleeves	Prevents accumulation on street clothes; sleeves cover the wrist-glove gap.

## Step-by-Step Disposal Workflows

## A. Solid Waste (Pure Compound & Contaminated Consumables)

Applicable to: Expired powder, weighing boats, contaminated gloves, and paper towels.

- Segregation: Do not mix with general trash or biohazard waste (unless infectious agents are also present). Use a dedicated chemically compatible solid waste container (wide-mouth HDPE jar).
- Double-Bagging: Place the waste inside a clear polyethylene bag. Seal it (tape or twist-tie). Place this bag inside the rigid waste container.
- Labeling: Affix a hazardous waste label.
  - Text: "Toxic Solid Waste - **PD-149164** (Dopamine Agonist)."
  - Hazard Checkbox:  Toxic.
- Decontamination of Area: Wipe down the work surface with a detergent solution (to solubilize the compound) followed by ethanol. Dispose of wipes as solid waste.

## B. Liquid Waste (Stock Solutions)

Applicable to: Unused stock solutions in DMSO, Ethanol, or Water.

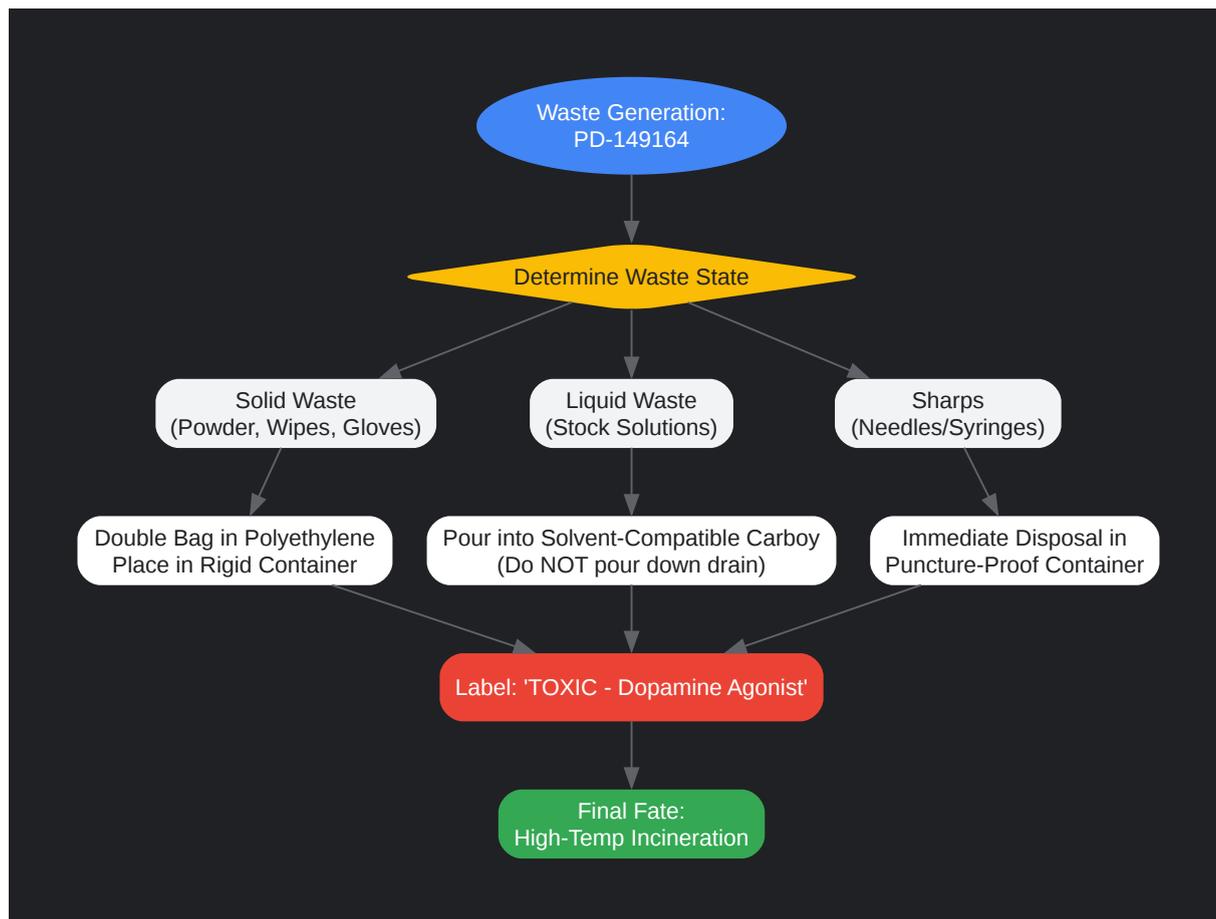
- Solvent Compatibility Check: Ensure the collection carboy is compatible with the solvent (e.g., HDPE for aqueous/ethanol; Glass or Fluorinated HDPE for aggressive organics).
- Transfer: Pour liquid waste into the carboy using a funnel in a fume hood.
  - Crucial: Do not overfill (leave 10% headspace).
- Rinsing: Triple-rinse the original vial with a small volume of solvent. Add rinsate to the waste carboy.
- Labeling:
  - Text: "Hazardous Liquid Waste - [Solvent Name] + Trace **PD-149164**."
  - Hazard Checkbox:  Flammable (if organic solvent),  Toxic.

## C. Empty Containers (Vials)

- Triple Rinse: Rinse the empty vial three times with a compatible solvent (ethanol or water).
- Defacement: Cross out the original label.
- Disposal:
  - If Rinsed: Dispose of as Glass Waste (non-hazardous).
  - If Unrinsed: Cap securely and dispose of as Solid Hazardous Waste (see Section A).

## Visual Decision Tree: Disposal Logic

The following diagram illustrates the decision-making process for disposing of **PD-149164**, ensuring no biological activity is released into the environment.



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Figure 1: Decision tree for the segregation and disposal of **PD-149164** waste streams.

## Emergency Procedures (Spills)

In the event of a spill outside of containment:

- Evacuate & Alert: Clear the immediate area. If powder was aerosolized, wait 15 minutes for settling.

- PPE Up: Don double gloves, goggles, and N95 respirator.
- Containment:
  - Powder: Cover with a wet paper towel (ethanol or water) to prevent dust generation. Wipe up gently.
  - Liquid: Cover with absorbent pads or vermiculite.[2]
- Clean Up: Wipe the area 3 times with a detergent solution, then once with water.
- Disposal: Place all spill debris into the Solid Hazardous Waste stream.

## Regulatory Compliance (RCRA & EPA)

While **PD-149164** may not be explicitly listed on the EPA "P-List" (Acutely Hazardous) by its specific CAS number due to its status as a research chemical, it must be managed as Characteristic Hazardous Waste due to its toxicity profile.

- Waste Code Assignment: Generally falls under D001 (Ignitable, if in organic solvent) or non-specific Toxic waste codes depending on state regulations.
- Sewer Ban: Under EPA regulations regarding pharmaceutical waste, flushing this compound is a violation of the Clean Water Act [1].

## References

- US Environmental Protection Agency (EPA). Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. (2019). Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 9824638 (**PD-149164**). Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Laboratory Safety Guidance. (2011). Retrieved from [\[Link\]](#)

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## Sources

- [1. Frontiers | Dopamine D3 Receptor Antagonists as Potential Therapeutics for the Treatment of Neurological Diseases \[frontiersin.org\]](#)
- [2. blog.idrenvironmental.com \[blog.idrenvironmental.com\]](#)
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